

Sodium 3-methoxy-3-oxopropane-1-sulfinate molecular weight and formula.

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Compound of Interest

Compound Name: Sodium 3-methoxy-3-oxopropane-1-sulfinate

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An In-Depth Technical Guide to **Sodium 3-methoxy-3-oxopropane-1-sulfinate** (SMOPS)

Introduction

Sodium 3-methoxy-3-oxopropane-1-sulfinate, commonly referred to by its acronym SMOPS, is a sulfinic acid salt that has emerged as a highly versatile and valuable reagent in the field of organic synthesis.^{[1][2]} Its unique structure, combining a nucleophilic sulfur center with a methyl ester functional group, provides a powerful tool for the construction of complex molecular architectures.^[2] While not typically used as a therapeutic agent itself, its utility in forging key structural motifs, such as sulfones, sulfonamides, and particularly chiral sulfones, makes it an indispensable building block for researchers in medicinal chemistry and drug development.^{[1][2][3]} This guide provides a comprehensive overview of SMOPS, detailing its fundamental properties, synthesis, and core applications, with a focus on the mechanistic rationale and practical methodologies relevant to scientific professionals.

Part 1: Core Chemical & Physical Properties

Accurate identification and understanding of a reagent's physical properties are foundational to its successful application in experimental work. SMOPS is typically supplied as a stable, solid material, though its handling and storage require consideration of its chemical nature.

Chemical Identifiers

The compound is consistently identified by its CAS Number, 90030-48-1.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) However, slight variations in the reported molecular formula and weight exist across chemical suppliers, likely stemming from different conventions in representing the salt form. The most frequently cited and calculated values are presented below.

Identifier	Value
Molecular Formula	C ₄ H ₇ NaO ₄ S [1] [2] [4]
Molecular Weight	174.15 g/mol [1]
CAS Number	90030-48-1 [1] [2] [4] [6] [7]
IUPAC Name	sodium;3-methoxy-3-oxopropane-1-sulfinate [1]
Synonyms	Sodium 1-methyl 3-sulfinopropanoate, SMOPS, 3-Sulfinopropanoic acid 1-methyl ester sodium salt [4] [8]
InChI	InChI=1S/C4H8O4S.Na/c1-8-4(5)2-3-9(6)7;/h2- 3H2,1H3,(H,6,7);/q;+1/p-1 [1] [4]
SMILES	COC(=O)CCS(=O)[O-].[Na+] [1] [2]

Physical & Handling Data

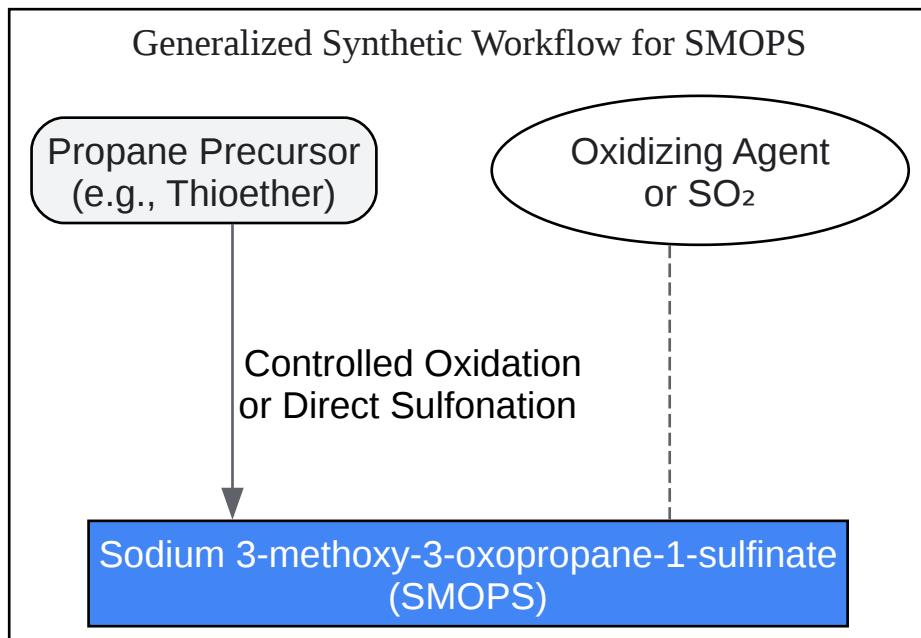
Property	Value
Appearance	White to light yellow crystalline powder [1] [8] [9]
Melting Point	199-216°C (with decomposition) [7] [8] [9]
Solubility	Soluble in water [1]
Storage	Store in an inert atmosphere at room temperature [7] [8]

Part 2: Synthesis of Sodium 3-methoxy-3-oxopropane-1-sulfinate

The accessibility of SMOPS is a key factor in its widespread use. Several synthetic pathways have been established, allowing for its preparation from readily available starting materials. The choice of method often depends on the desired scale, purity requirements, and available laboratory infrastructure.

- **Direct Sulfonation:** This approach involves the reaction of a suitable propane precursor, such as 3-methoxy-3-oxopropane, with a sulfonating agent like sulfur dioxide under controlled conditions.^[1] This method is direct but requires careful handling of gaseous reagents.
- **Oxidative Methods:** A common strategy involves the controlled oxidation of a corresponding thioether or sulfide compound.^[1] The selection of the oxidizing agent is critical to halt the oxidation at the sulfinate stage and prevent the formation of the more stable sulfonate.
- **Copper-Catalyzed Reactions:** Modern synthetic advancements have introduced copper-catalyzed methods that can produce sulfinites under mild conditions, offering improved functional group tolerance and reaction efficiency.^[1]

The diagram below illustrates a generalized workflow for the synthesis of SMOPS, highlighting the key transformations.



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Caption: Generalized workflow for SMOPS synthesis.

Part 3: Core Applications in Modern Organic Synthesis

The reactivity of SMOPS is centered on the sulfinate functional group, which can act as a nucleophile or a precursor to sulfonyl radicals. This dual reactivity makes it a powerful tool for C-S bond formation.

Synthesis of Sulfonimides and Sulfonamides

A primary and well-documented application of SMOPS is its use as a reagent for converting aryl and benzyl halides into their corresponding sulfonimides under basic conditions.[1][7][10] This transformation is fundamental in medicinal chemistry, as the sulfonamide moiety is a key pharmacophore in numerous approved drugs. The reaction proceeds via a nucleophilic substitution mechanism where the sulfinate anion displaces the halide. Subsequent reaction with an amine source can yield sulfonamides.

Protocol: General Synthesis of a Sulfonimide from an Aryl Halide

- Reaction Setup: In a dry reaction vessel under an inert atmosphere (e.g., Nitrogen or Argon), dissolve the aryl or benzyl halide (1.0 eq) in a suitable aprotic solvent such as DMF or DMSO.
- Reagent Addition: Add **Sodium 3-methoxy-3-oxopropane-1-sulfinate** (SMOPS, 1.2 - 1.5 eq) and a suitable base (e.g., K_2CO_3 , 2.0 eq) to the mixture.
- Reaction Conditions: Heat the reaction mixture to a temperature between 80-120°C. Monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Work-up and Purification: Upon completion, cool the reaction to room temperature. Quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate). The combined organic layers are then washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- Isolation: The crude product is purified by column chromatography on silica gel to yield the desired sulfonimide.

Generation of Sulfonyl Radicals for C-C Bond Formation

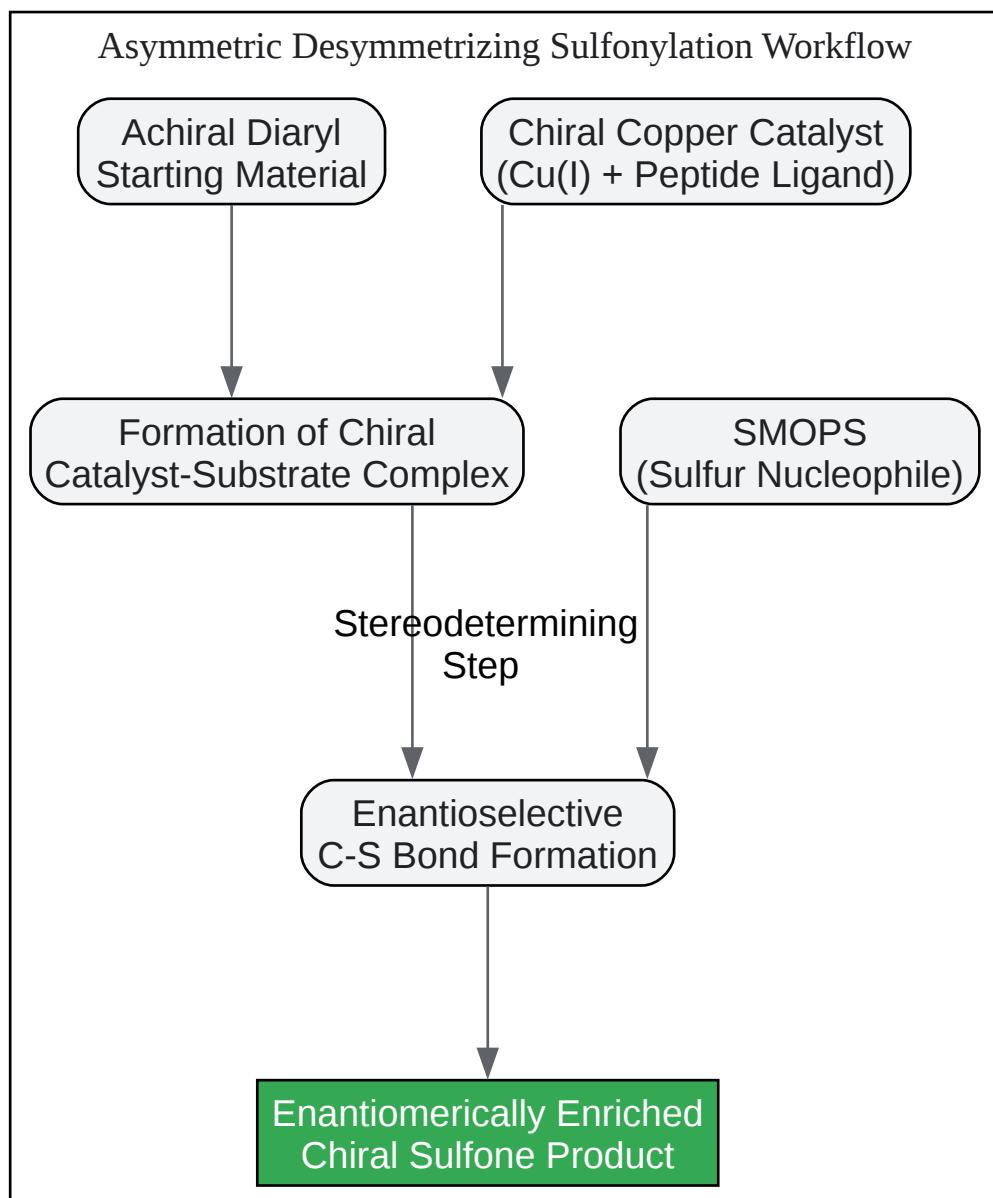
Beyond its nucleophilic character, SMOPS is a valuable precursor for generating sulfonyl radicals under mild conditions.^[2] These highly reactive intermediates can participate in a variety of powerful transformations, including radical cyclizations, couplings, and additions to unsaturated systems.^[2] This pathway is particularly useful for constructing complex cyclic systems that are challenging to access through traditional ionic pathways. The ability to generate these radicals from a stable, easy-to-handle solid like SMOPS enhances the operational simplicity and safety of these advanced synthetic methods.

Advanced Application: Asymmetric Desymmetrizing Sulfonylation

A significant advancement showcasing the utility of SMOPS is its application as a competent sulfur-nucleophile in copper-catalyzed asymmetric desymmetrizing sulfonylation reactions.^[3] ^[11] This sophisticated methodology allows for the conversion of achiral diarylmethanes into valuable chiral sulfones with high enantioselectivity.^[3]^[11] The causality for this application's importance lies in the ever-present demand for enantiomerically pure compounds in drug development, where a single enantiomer often accounts for the desired therapeutic effect.

In this reaction, a chiral peptide-based ligand coordinates with a copper catalyst to create a chiral environment. This catalytic system then selectively activates one of the two identical functional groups on the achiral starting material, allowing SMOPS to attack and form a C-S bond, thereby setting a new stereocenter with high fidelity.^[3]^[11]

The diagram below outlines the logical flow of this key transformation.



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Caption: Logical workflow of asymmetric C-S bond formation using SMOPS.

Protocol: Copper-Catalyzed Asymmetric Sulfonylation of a Diarylmethane (Illustrative)

This protocol is a generalized representation based on published methodologies and must be optimized for specific substrates.[\[3\]](#)[\[11\]](#)

- Catalyst Preparation: In a glovebox, charge a reaction vial with the copper(I) source (e.g., $\text{Cu}(\text{MeCN})_4\text{PF}_6$, 0.05 eq) and the chiral peptide ligand (0.06 eq).
- Reaction Setup: Add the diarylmethane substrate (1.0 eq), **Sodium 3-methoxy-3-oxopropane-1-sulfinate** (SMOPS, 1.5 eq), and a base (e.g., Cs_2CO_3 , 2.0 eq).
- Solvent and Initiation: Add a degassed, anhydrous solvent (e.g., 1,4-dioxane). Seal the vial and remove it from the glovebox.
- Reaction Conditions: Stir the mixture at the optimized temperature (e.g., 40-60°C) for the required duration (e.g., 12-24 hours), monitoring by an appropriate chromatographic method.
- Work-up and Purification: Upon completion, filter the reaction mixture through a pad of celite, rinsing with an organic solvent. Concentrate the filtrate in vacuo.
- Isolation and Analysis: Purify the crude residue by flash column chromatography. The enantiomeric excess (ee) of the final chiral sulfone product is determined by chiral HPLC analysis.

Part 4: Relevance and Implications in Drug Development

The true value of **Sodium 3-methoxy-3-oxopropane-1-sulfinate** for drug development professionals lies not in its own biological activity, but in its role as a key facilitator for synthesizing molecules that are rich in desirable pharmaceutical properties.[\[1\]](#)[\[2\]](#)

- Access to Privileged Scaffolds: Sulfonamides and sulfones are "privileged scaffolds" in medicinal chemistry, appearing in a vast array of drugs, including antibiotics, diuretics, and antivirals. SMOPS provides a reliable and direct route to these critical functional groups.
- Enabling Chiral Synthesis: The demonstrated success of SMOPS in asymmetric catalysis is of paramount importance.[\[3\]](#)[\[11\]](#) The synthesis of single-enantiomer drugs is a regulatory and safety requirement, and reagents that enable efficient enantioselective synthesis are highly sought after. By providing a pathway to chiral sulfones, SMOPS allows for the exploration of novel, three-dimensional chemical space in drug design.

- Versatility and Functional Group Tolerance: Modern synthetic methods, such as the copper-catalyzed reactions involving SMOPS, are often characterized by their mild conditions.[\[1\]](#) This allows for greater functional group tolerance, meaning the reagent can be used on already complex molecules without disturbing other sensitive parts, a crucial feature in multi-step drug synthesis.

Conclusion

Sodium 3-methoxy-3-oxopropane-1-sulfinate (SMOPS) is more than a simple chemical; it is a versatile and enabling tool for modern organic synthesis. Its well-defined reactivity as both a nucleophile and a radical precursor allows for the strategic formation of C-S bonds. For researchers, scientists, and drug development professionals, SMOPS serves as a key building block for accessing high-value molecular motifs, including the pharmaceutically relevant sulfonamide and sulfone scaffolds. Its proven application in cutting-edge asymmetric catalysis underscores its importance and solidifies its place in the synthetic chemist's toolbox for the foreseeable future.

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